

Technical Comparison Guide: UV-Vis Absorption Spectra of Phenyl-Substituted Pyridazines

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Compound of Interest

Compound Name: 4-(4-Bromophenyl)pyridazine

CAS No.: 1621468-76-5

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Executive Summary

This guide provides a technical analysis of the ultraviolet-visible (UV-Vis) absorption properties of phenyl-substituted pyridazines. These heterocycles are critical pharmacophores in drug development, serving as bioisosteres for phenyl rings and pyridines.^[1] Their electronic absorption spectra are governed by the interplay between the electron-deficient pyridazine core (1,2-diazine) and the conjugated phenyl substituents.

Key Takeaway: Phenyl substitution on the pyridazine ring induces a significant bathochromic (red) shift and a hyperchromic effect (increased intensity) of the

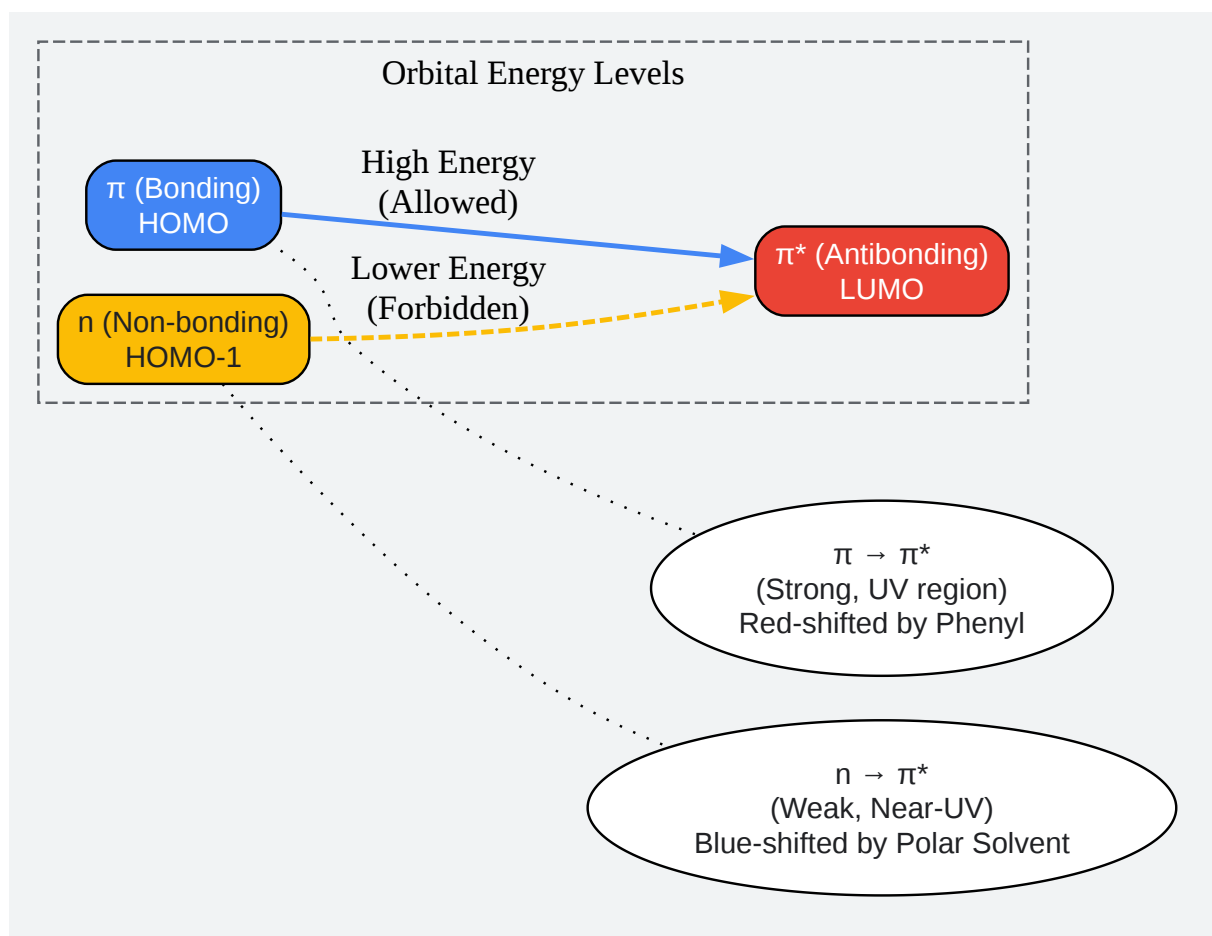
transitions compared to the unsubstituted core. The position of the phenyl ring (C3 vs. C4) and the degree of substitution (mono- vs. di-phenyl) dictates the magnitude of these shifts, serving as a reliable spectroscopic fingerprint for structural identification.

Mechanistic Insight: Electronic Transitions

To interpret the spectra of phenyl-pyridazines, one must understand the two primary electronic transitions characteristic of diazines:

- Transition (Allowed, Intense):
 - Origin: Excitation of an electron from the bonding orbital to the antibonding orbital.^[2]
 - Characteristics: High molar absorptivity (^[1]^[3]).
 - Substituent Effect: Conjugation with a phenyl ring raises the energy of the HOMO () and lowers the LUMO (), narrowing the energy gap (). This results in a shift to longer wavelengths (Red Shift).^[1]^[4]
- Transition (Forbidden, Weak):
 - Origin: Excitation of a non-bonding electron (lone pair on Nitrogen) to the antibonding orbital.
 - Characteristics: Low molar absorptivity (), typically appearing as a weak shoulder or low-intensity band at longer wavelengths (nm).
 - Solvent Effect: In polar protic solvents (e.g., Methanol), hydrogen bonding stabilizes the ground state non-bonding electrons (), increasing the energy required for the transition. This results in a shift to shorter wavelengths (Blue Shift).^[1]

Visualization: Electronic Energy Level Diagram



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Figure 1: Energy level diagram illustrating the origin of the primary electronic transitions in phenyl-pyridazines. The interaction between the phenyl

-system and the pyridazine core primarily affects the gap.

Comparative Analysis: Product vs. Alternatives

The following table synthesizes data for phenyl-substituted pyridazines against the unsubstituted core and isomeric alternatives.

Table 1: UV-Vis Spectral Data Comparison (Ethanol/Methanol)

Compound	Structure Type	()	()	()	Spectral Characteristics
Pyridazine (Core)	1,2-Diazine	246 nm	~3.1	340 nm	Distinct weak band; simple spectrum. [1]
3-Phenylpyridazine	Mono-substituted	250–255 nm	~4.1	~320 nm (shoulder)	Significant intensity increase; slight red shift of .
4-Phenylpyridazine	Mono-substituted	255–260 nm	~4.0	~315 nm (shoulder)	Similar to 3-isomer but often slightly more red-shifted due to resonance symmetry.
3,6-Diphenylpyridazine	Di-substituted	280–290 nm	~4.4	Masked	Strong bathochromic shift due to extended conjugation across the ring. [1]
Pyridine (Alternative)	1-Azine	251 nm	~3.3	270 nm (weak)	is at much higher energy (shorter) than pyridazine. [1]

Detailed Comparative Insights

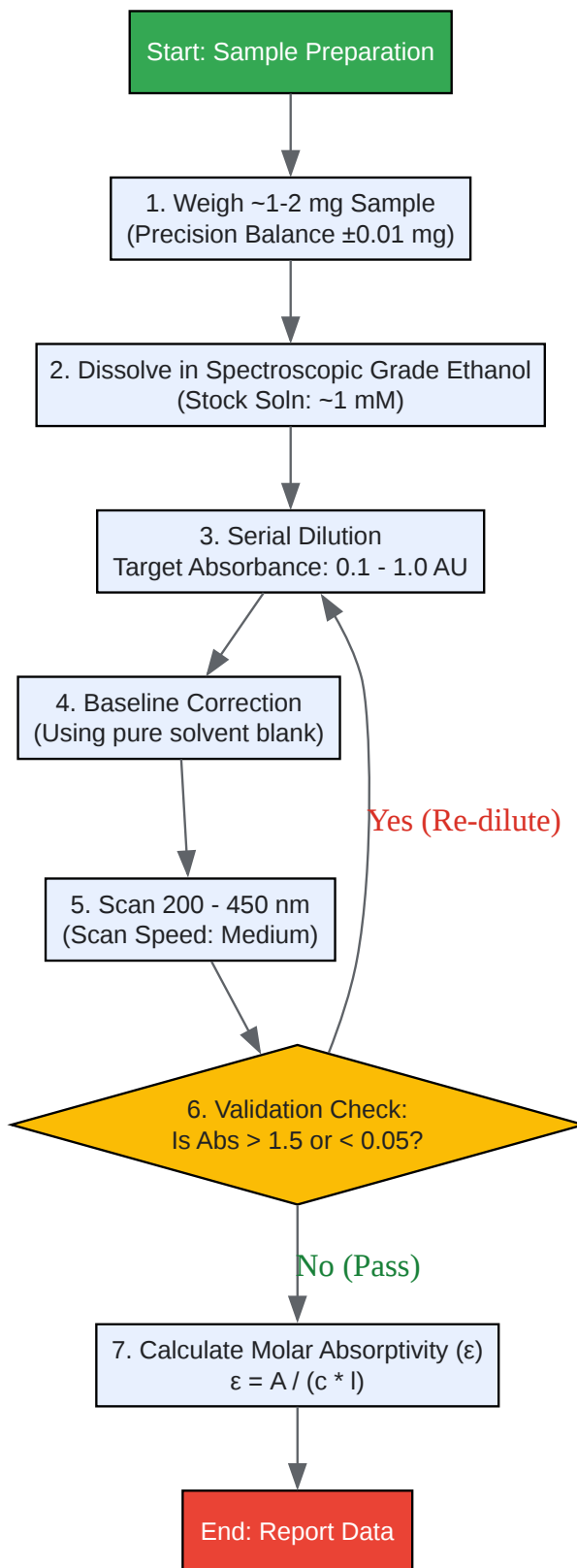
- Effect of Phenyl Substitution (Conjugation):
 - Adding a phenyl group at the 3-position allows for direct resonance interaction with the imine ($-C=N-$) bond of the pyridazine.^[1] This extends the chromophore length, pushing the primary absorption maximum from ~246 nm to ~255 nm.
 - 3,6-Diphenylpyridazine represents a "through-conjugated" system.^[1] The electrons can delocalize across the entire molecule (Phenyl-Pyridazine-Phenyl), resulting in a massive red shift to nearly 290 nm and a doubling of the extinction coefficient (). This makes 3,6-derivatives excellent candidates for precursors to fluorescent dyes.^[1]
- Effect of Isomerism (3-Ph vs. 4-Ph):
 - While both isomers exhibit red shifts, the 4-phenyl isomer often shows a slightly broader or more red-shifted band compared to the 3-phenyl isomer.^[1] This is due to the nodal properties of the pyridazine MOs; substitution at the 4-position can perturb the HOMO/LUMO levels differently than at the 3-position, though the distinction is subtle and requires high-resolution spectra to differentiate.
- Comparison with Pyridine:
 - Pyridazines are easily distinguished from pyridines by the position of the transition. In pyridine, this transition is often buried under the band or appears around 270 nm. In pyridazine, the interaction between the two adjacent nitrogen lone pairs splits the n-orbitals, lowering the energy of the transition and pushing it to 340 nm (well separated from the main peak).

Experimental Protocol: Validated Spectral Acquisition

To ensure reproducibility and "Trustworthiness" (Part 2), follow this self-validating protocol. This method accounts for the low solubility of rigid phenyl-pyridazines and the sensitivity of the

band to solvent polarity.

Workflow Diagram



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Figure 2: Step-by-step workflow for accurate determination of molar absorptivity.

Detailed Steps

- Solvent Selection: Use Spectroscopic Grade Ethanol or Acetonitrile.^[1]
 - Why? These solvents are transparent down to 190 nm (UV cutoff).^[1] Avoid Acetone or Toluene, which absorb in the UV region and will mask the bands.
 - Note: Ethanol will blue-shift the weak band compared to non-polar solvents like Cyclohexane.^[1]
- Sample Preparation:
 - Prepare a stock solution of approximately M.^[1]
 - Sonicate for 5 minutes to ensure complete dissolution, as phenyl-pyridazines can be crystalline and slow to dissolve.^[1]
- Dilution Series:
 - Prepare three working concentrations (e.g.,
,
,
).
 - Measure the absorbance of all three.^{[1][5][6]}
 - Self-Validation: Plot Absorbance vs. Concentration.^[1] The line must be linear with an intercept of zero (Beer-Lambert Law adherence).^[1] If it curves, aggregation is occurring.

[1]

- Measurement:
 - Use matched quartz cuvettes (1 cm path length). Glass cuvettes absorb UV light below 300 nm and are unsuitable.[1]
 - Scan range: 200 nm to 500 nm.[1]

References

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- UV-Vis Spectroscopy Principles and Solvent Effects Source: Chemistry LibreTexts Relevance: Authoritative grounding for the ngcontent-ng-c2307461527="" _ngghost-ng-c2764567632="" class="inline ng-star-inserted"> solvent shift mechanisms described in the guide.[1]
- PubChem Compound Summary: 3-Chloro-6-phenylpyridazine Source: PubChem (NIH) Relevance: Verifies the chemical identity and structural properties of specific phenyl-pyridazine derivatives used as reference standards.
- Shimadzu Application Guide: Relationship Between UV-Vis Absorption and Structure Source: Shimadzu Corporation Relevance: Industrial standard guide for interpreting conjugation effects (bathochromic shifts) in organic dyes and heterocycles.[1]

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